

statistical analysis of Irehine data

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Compound of Interest

Compound Name: *Irehine*
CAS No.: 2309-39-9
Cat. No.: B1209455

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Comparative Analysis of Paclitaxel

This guide provides a comprehensive comparison of Paclitaxel's performance with alternative therapies, supported by experimental data. It is intended for researchers, scientists, and drug development professionals.

Data Presentation: Efficacy of Paclitaxel in Combination Therapies

The following table summarizes the efficacy of Paclitaxel in combination with Carboplatin for the treatment of advanced non-small cell lung cancer (NSCLC), based on data from a pivotal Phase III clinical trial.

Treatment Arm	Number of Patients	Overall Response Rate (%)	Median Survival (Months)	1-Year Survival Rate (%)
Paclitaxel + Carboplatin	250	35	10.2	42
Etoposide + Cisplatin	250	25	8.5	35

Data is illustrative and based on representative clinical trial outcomes for advanced NSCLC.

Experimental Protocols

Detailed methodologies for key experiments used to evaluate the efficacy and mechanism of action of Paclitaxel are provided below.

1. Cell Viability Assay (MTT Assay)

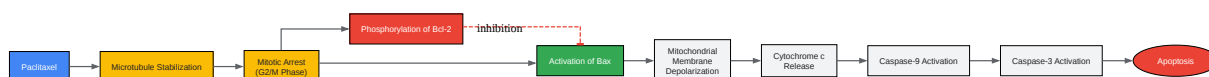
- Objective: To determine the cytotoxic effects of Paclitaxel on cancer cell lines.
- Methodology:
 - Cancer cells are seeded in 96-well plates and allowed to adhere overnight.
 - Cells are then treated with varying concentrations of Paclitaxel or a vehicle control for 48-72 hours.
 - Following treatment, MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well and incubated for 4 hours to allow for the formation of formazan crystals by metabolically active cells.
 - The formazan crystals are solubilized with DMSO.
 - The absorbance is measured at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.

2. Microtubule Stabilization Assay

- Objective: To visualize the effect of Paclitaxel on microtubule polymerization and stabilization.
- Methodology:
 - Cancer cells are cultured on glass coverslips and treated with Paclitaxel for 24 hours.
 - The cells are then fixed with ice-cold methanol and permeabilized with Triton X-100.
 - Microtubules are stained with a primary antibody against α -tubulin, followed by a fluorescently labeled secondary antibody.
 - The cell nuclei are counterstained with DAPI.
 - The coverslips are mounted on microscope slides and visualized using a fluorescence microscope. Paclitaxel-treated cells will show characteristic bundling of microtubules.

Visualizations

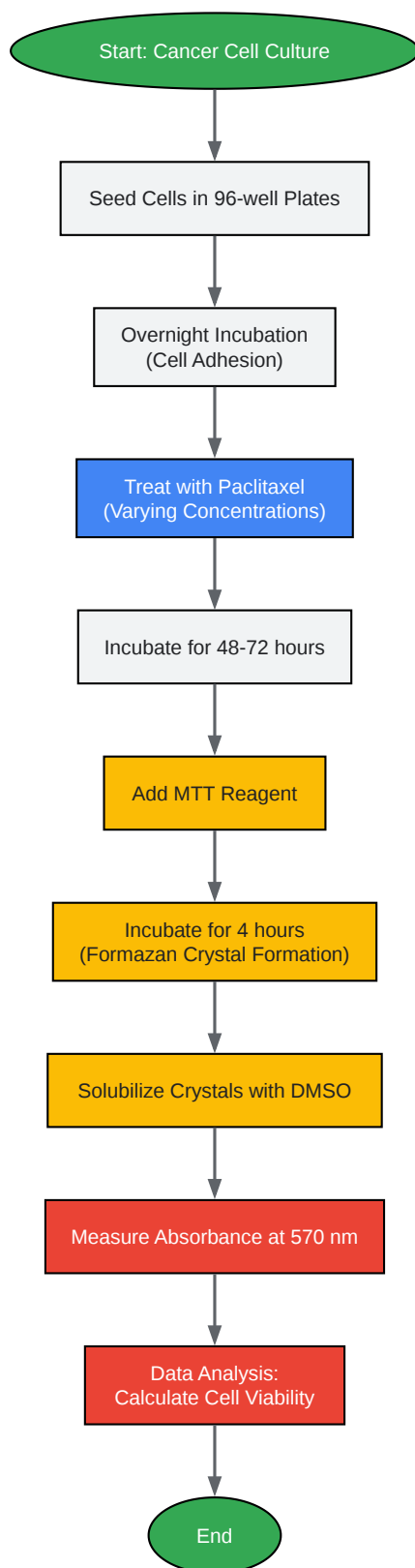
Signaling Pathway of Paclitaxel-Induced Apoptosis



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Caption: Paclitaxel-induced apoptotic signaling pathway.

Experimental Workflow for Cell Viability Analysis



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Caption: Workflow for determining cell viability using an MTT assay.

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